

Proper Disposal of GW6471: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GW6471
CAS No.: 436159-64-7
Cat. No.: B3425603

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the operational and disposal procedures for **GW6471**, a potent PPAR α antagonist. Adherence to these protocols is critical for minimizing risks and maintaining a safe research environment.

Immediate Safety and Handling Precautions

Before handling **GW6471**, it is imperative to be familiar with its potential hazards. According to its Safety Data Sheet (SDS), **GW6471** is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye irritation. It may also cause respiratory irritation.^[1] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Gloves:** Always wear appropriate chemical-resistant gloves.
- **Eye Protection:** Safety goggles or a face shield are essential to prevent eye contact.^[1]

- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working with the powder form or in a poorly ventilated area, a suitable respirator should be used to avoid inhalation of dust or aerosols.[\[1\]](#)

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **GW6471** is handled or stored.[\[1\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

GW6471 Chemical and Physical Properties

A summary of the key quantitative data for **GW6471** is provided in the table below for easy reference.

Property	Value
Molecular Weight	619.67 g/mol
Formula	C ₃₅ H ₃₆ F ₃ N ₃ O ₄
Appearance	White to beige powder
Solubility	- DMSO: up to 75 mM- Ethanol: up to 10 mM
Storage	Store at +4°C
CAS Number	880635-03-0

Step-by-Step Disposal Procedure

The disposal of **GW6471** waste must be conducted in accordance with institutional guidelines and local, state, and federal regulations. The following steps provide a general framework for proper disposal:

- Waste Segregation:
 - All materials contaminated with **GW6471**, including unused product, solutions, contaminated labware (e.g., pipette tips, tubes), and personal protective equipment (gloves, etc.), must be collected as hazardous chemical waste.
 - Do not mix **GW6471** waste with other incompatible waste streams.
- Waste Collection and Labeling:
 - Collect all **GW6471** waste in a designated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: N-((2S)-2-(((1Z)-1-Methyl-3-oxo-3-(4-(trifluoromethyl)phenyl)prop-1-enyl)amino)-3-(4-(2-(5-methyl-2-phenyl-1,3-oxazol-4-yl)ethoxy)phenyl)propyl)propanamide
 - The concentration of the waste, if applicable.
 - The primary hazards (e.g., "Harmful," "Irritant").
 - The date of accumulation.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.
- Arrange for Pickup and Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.

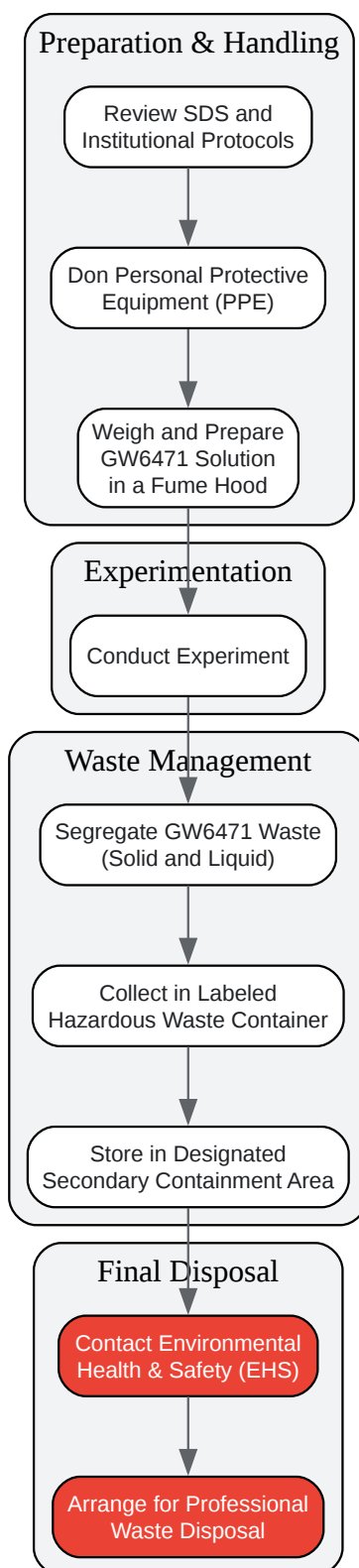
- Provide the EHS or contractor with a complete and accurate description of the waste.

Crucially, do not dispose of **GW6471** or its containers in the regular trash or down the drain.^[1]

This can lead to environmental contamination and potential violations of regulations.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **GW6471** in a laboratory setting.



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References

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